

Key literature and reviews on 2-Ethoxypropanoyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Ethoxypropanoyl chloride

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An In-depth Technical Guide to 2-Ethoxypropanoyl chloride

Disclaimer: Direct experimental data and literature specifically for **2-ethoxypropanoyl chloride** are not readily available in published scientific sources. This guide has been compiled based on established principles of organic chemistry and data from structurally analogous compounds, such as propanoyl chloride and 2-chloropropionoyl chloride. The information herein, particularly quantitative data, should be regarded as estimations and handled with appropriate caution.

Introduction

2-Ethoxypropanoyl chloride is an acyl chloride derivative of 2-ethoxypropanoic acid. As an acyl chloride, it is expected to be a reactive chemical intermediate, valuable in organic synthesis for the introduction of the 2-ethoxypropanoyl group. Its high reactivity stems from the electron-withdrawing nature of both the carbonyl oxygen and the chlorine atom, which makes the carbonyl carbon highly electrophilic and susceptible to nucleophilic attack. This reactivity makes it a potential building block in the synthesis of more complex molecules, including pharmaceutical intermediates and other fine chemicals.

Physicochemical Properties

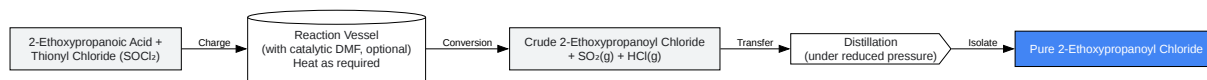
The following table summarizes the estimated physicochemical properties of **2-ethoxypropanoyl chloride**. These values are extrapolated from data for propanoyl chloride, 2-chloropropionoyl chloride, and ethyl 2-ethoxypropanoate.

Property	Estimated Value	Source of Analogy
Molecular Formula	C ₅ H ₉ ClO ₂	-
Molecular Weight	136.58 g/mol	-
Appearance	Colorless to light yellow liquid	General acyl chlorides
Odor	Pungent, irritating	General acyl chlorides
Boiling Point	~120-140 °C (at 760 mmHg)	Based on propanoyl chloride (80 °C) and 2-chloropropionoyl chloride (110 °C)[1][2]
Density	~1.1 g/mL	Based on propanoyl chloride (1.06 g/mL) and 2-chloropropionoyl chloride (1.31 g/mL)[3][4]
Solubility	Reacts with water and alcohols. Soluble in aprotic organic solvents (e.g., chloroform, ether, THF).	General acyl chlorides[5]
Reactivity	Highly reactive with nucleophiles, moisture sensitive.	General acyl chlorides

Synthesis

The most direct and common method for the synthesis of **2-ethoxypropanoyl chloride** is the reaction of its parent carboxylic acid, 2-ethoxypropanoic acid, with a chlorinating agent. Thionyl chloride (SOCl₂) is a widely used reagent for this transformation due to the formation of gaseous byproducts (SO₂ and HCl), which simplifies purification.[6][7]

Proposed Synthesis Workflow



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Caption: Proposed workflow for the synthesis of **2-Ethoxypropanoyl chloride**.

Experimental Protocol: General Procedure for Acyl Chloride Synthesis

Materials:

- 2-ethoxypropanoic acid
- Thionyl chloride (SOCl₂) (a slight excess, e.g., 1.2-1.5 equivalents)
- Anhydrous N,N-dimethylformamide (DMF) (catalytic amount, a few drops)
- Anhydrous reaction solvent (e.g., dichloromethane, toluene, or neat)

Procedure:

- To a flame-dried, two-necked round-bottom flask equipped with a magnetic stir bar, a reflux condenser, and a gas outlet connected to a scrubber (to neutralize HCl and SO₂), add 2-ethoxypropanoic acid.
- If using a solvent, add the anhydrous solvent to the flask.
- Slowly add thionyl chloride to the stirred solution at room temperature. An exothermic reaction may be observed.
- Add a catalytic amount of anhydrous DMF.
- Heat the reaction mixture to reflux and monitor the reaction progress (e.g., by observing the cessation of gas evolution). The reaction is typically complete within a few hours.

- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove any excess thionyl chloride and solvent by distillation, initially at atmospheric pressure, then under reduced pressure.
- Purify the resulting crude **2-ethoxypropanoyl chloride** by fractional distillation under reduced pressure to obtain the pure product.

Reactions and Mechanisms

2-Ethoxypropanoyl chloride is expected to undergo nucleophilic acyl substitution reactions typical for acyl chlorides. These reactions are generally rapid and exothermic.[8]

Key Reactions

- Hydrolysis: Reacts vigorously with water to form 2-ethoxypropanoic acid and hydrochloric acid.[9]
- Alcoholysis (Esterification): Reacts with alcohols in the presence of a base (like pyridine) to form esters.
- Aminolysis (Amidation): Reacts with ammonia, primary amines, or secondary amines to form amides. A second equivalent of the amine is often used to neutralize the HCl byproduct.[10]

General Mechanism: Nucleophilic Acyl Substitution

The reaction proceeds via a two-step addition-elimination mechanism. The nucleophile first attacks the electrophilic carbonyl carbon, forming a tetrahedral intermediate. This is followed by the elimination of the chloride ion, which is an excellent leaving group, and the reformation of the carbon-oxygen double bond.[11]

Caption: General mechanism for nucleophilic acyl substitution of **2-ethoxypropanoyl chloride**.

Applications in Drug Development

While there are no specific documented uses of **2-ethoxypropanoyl chloride** in drug development, its role can be inferred from the applications of similar acylating agents. Acyl

chlorides are fundamental reagents for creating ester and amide bonds, which are prevalent in many pharmaceutical compounds.

- **Prodrug Synthesis:** The ethoxypropanoyl group could be used to mask polar functional groups (like alcohols or amines) in a drug molecule, potentially improving its lipophilicity and membrane permeability.
- **Intermediate Synthesis:** It can serve as a building block for constructing larger, more complex molecules that are precursors to active pharmaceutical ingredients (APIs). The chirality at the 2-position offers potential for stereospecific synthesis.

Safety Information

Based on analogous compounds like propanoyl chloride and 2-chloropropionoyl chloride, **2-ethoxypropanoyl chloride** should be handled with extreme care.

Hazard	Description	Precaution
Corrosive	Causes severe skin burns and eye damage.[2]	Wear appropriate personal protective equipment (gloves, lab coat, eye/face protection).
Flammable	Flammable liquid and vapor.	Keep away from heat, sparks, and open flames. Store in a flammable-liquids cabinet.
Reacts with Water	Reacts violently with water, releasing toxic and corrosive hydrogen chloride gas.[2]	Handle under anhydrous conditions. Store in a tightly sealed container in a dry environment.
Inhalation Toxicity	Vapors are likely to be irritating and toxic to the respiratory tract.	Use only in a well-ventilated area, preferably in a chemical fume hood.

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- To cite this document: BenchChem. [Key literature and reviews on 2-Ethoxypropanoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15347068#key-literature-and-reviews-on-2-ethoxypropanoyl-chloride]

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